

2-Thienyltrimethylsilane safety data sheet and handling precautions

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Compound of Interest

Compound Name: **2-Thienyltrimethylsilane**

Cat. No.: **B095980**

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An In-Depth Technical Guide to the Safe Handling of **2-Thienyltrimethylsilane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling precautions for **2-Thienyltrimethylsilane**. It is intended for laboratory personnel, researchers, and professionals in the field of drug development who may work with this organosilane compound. This document summarizes key safety data, outlines experimental protocols for hazard assessment, and provides a logical workflow for evaluating the safety of organosilanes.

Chemical and Physical Properties

2-Thienyltrimethylsilane is a flammable liquid and is classified as a category 3 flammable liquid. It is also known to cause serious eye irritation.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Chemical Formula	C7H12SSi	[1]
Physical State	Liquid	[1]
Molecular Weight	156.32 g/mol	
Boiling Point	168-170 °C	
Flash Point	45 °C (113 °F)	
Density	0.926 g/mL at 25 °C	

Hazard Identification and Classification

2-Thienyltrimethylsilane is classified under the Globally Harmonized System (GHS) with the following hazard statements:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor [1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation [1]

Signal Word: Warning[\[1\]](#)

Hazard Pictograms:[\[1\]](#)

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Irritant)

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to minimize risks when working with **2-Thienyltrimethylsilane**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.

General Hygiene Practices

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, eliminate all ignition sources.[\[1\]](#) Use non-sparking tools.[\[1\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for

disposal.

First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.

Experimental Protocols for Safety Assessment

While specific toxicological data for **2-Thienyltrimethylsilane** is not readily available in the public domain, a tiered approach to safety assessment is recommended for organosilanes. This involves a combination of *in silico*, *in vitro*, and, if necessary, *in vivo* studies.

In Vitro Genotoxicity Assessment

A battery of *in vitro* genotoxicity assays should be performed to evaluate the potential for DNA damage.^[2]

- Ames Test (Bacterial Reverse Mutation Assay): This test uses various strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.^[2] The compound is tested with and without metabolic activation (e.g., S9 fraction from rat liver) to assess the genotoxicity of both the parent compound and its metabolites.^[2]

- In Vitro Mammalian Cell Micronucleus Test: This assay detects chromosomal damage in mammalian cells (e.g., human peripheral blood lymphocytes, CHO, V79, or L5178Y cells). Cells are exposed to the test substance, and the presence of micronuclei (small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during mitosis) is quantified.
- In Vitro Mammalian Chromosomal Aberration Test: This test identifies structural chromosomal aberrations in cultured mammalian cells.

In Vitro Cytotoxicity Assessment

- Neutral Red Uptake (NRU) Assay: This assay assesses cell viability by measuring the uptake of the vital dye neutral red into the lysosomes of viable cells. A decrease in dye uptake correlates with a reduction in cell viability.
- MTT Assay: This colorimetric assay measures the reduction of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) by mitochondrial succinate dehydrogenase to form a purple formazan product. The amount of formazan is proportional to the number of viable cells.

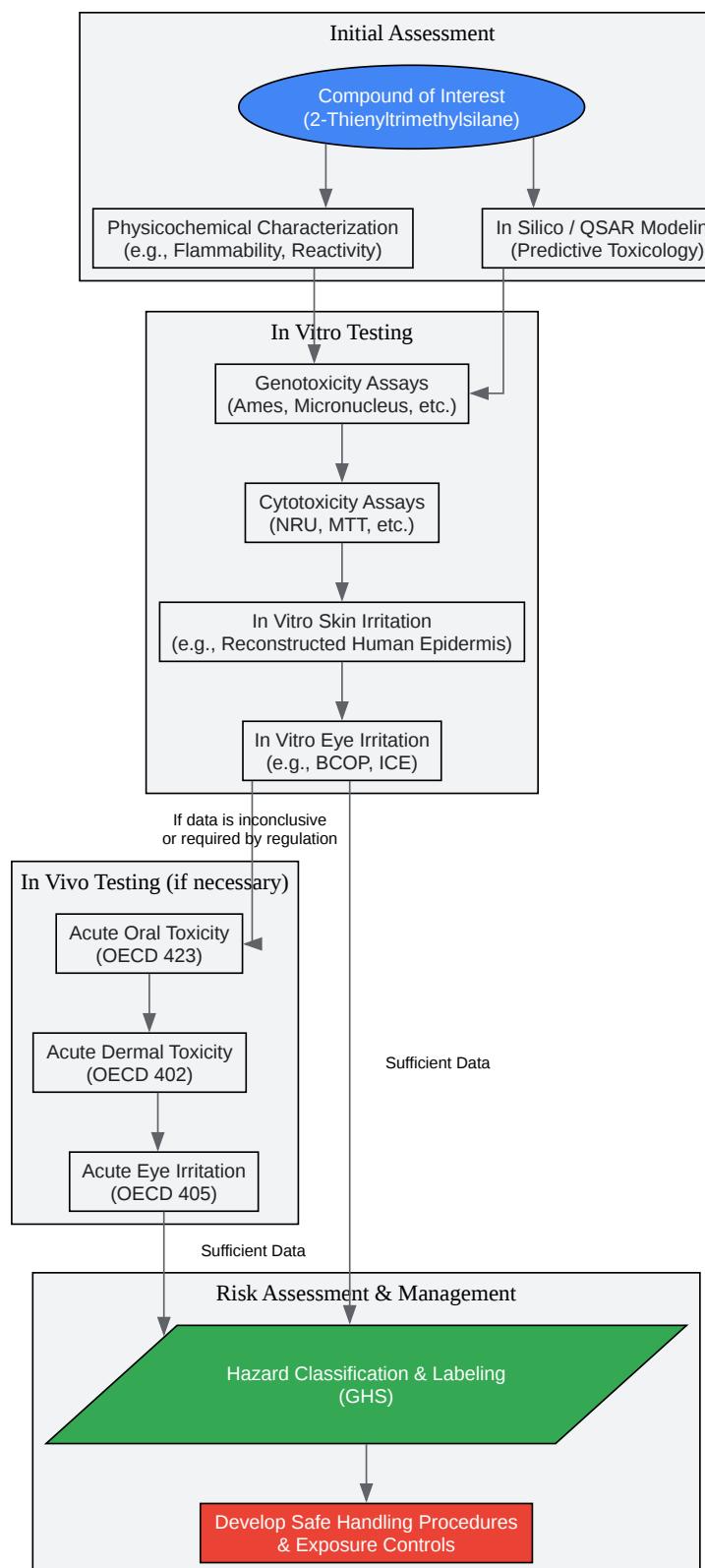
In Vivo Acute Toxicity Studies (if required)

If in vitro data indicates potential toxicity, or if regulatory requirements mandate it, in vivo studies may be necessary. These should be conducted in accordance with OECD guidelines to minimize animal use.

- Acute Oral Toxicity (OECD 423): This method involves a stepwise procedure with a small number of animals per step to determine the acute oral toxicity of a substance.
- Acute Dermal Toxicity (OECD 402): This study provides information on the health hazards likely to arise from a short-term dermal exposure to a substance.
- Acute Eye Irritation/Corrosion (OECD 405): This test evaluates the potential of a substance to cause eye irritation or corrosion.

Logical Workflow for Safety Assessment

The following diagram illustrates a logical workflow for the safety and hazard assessment of an organosilane compound like **2-Thienyltrimethylsilane**. This tiered approach prioritizes in vitro methods to reduce and refine animal testing.

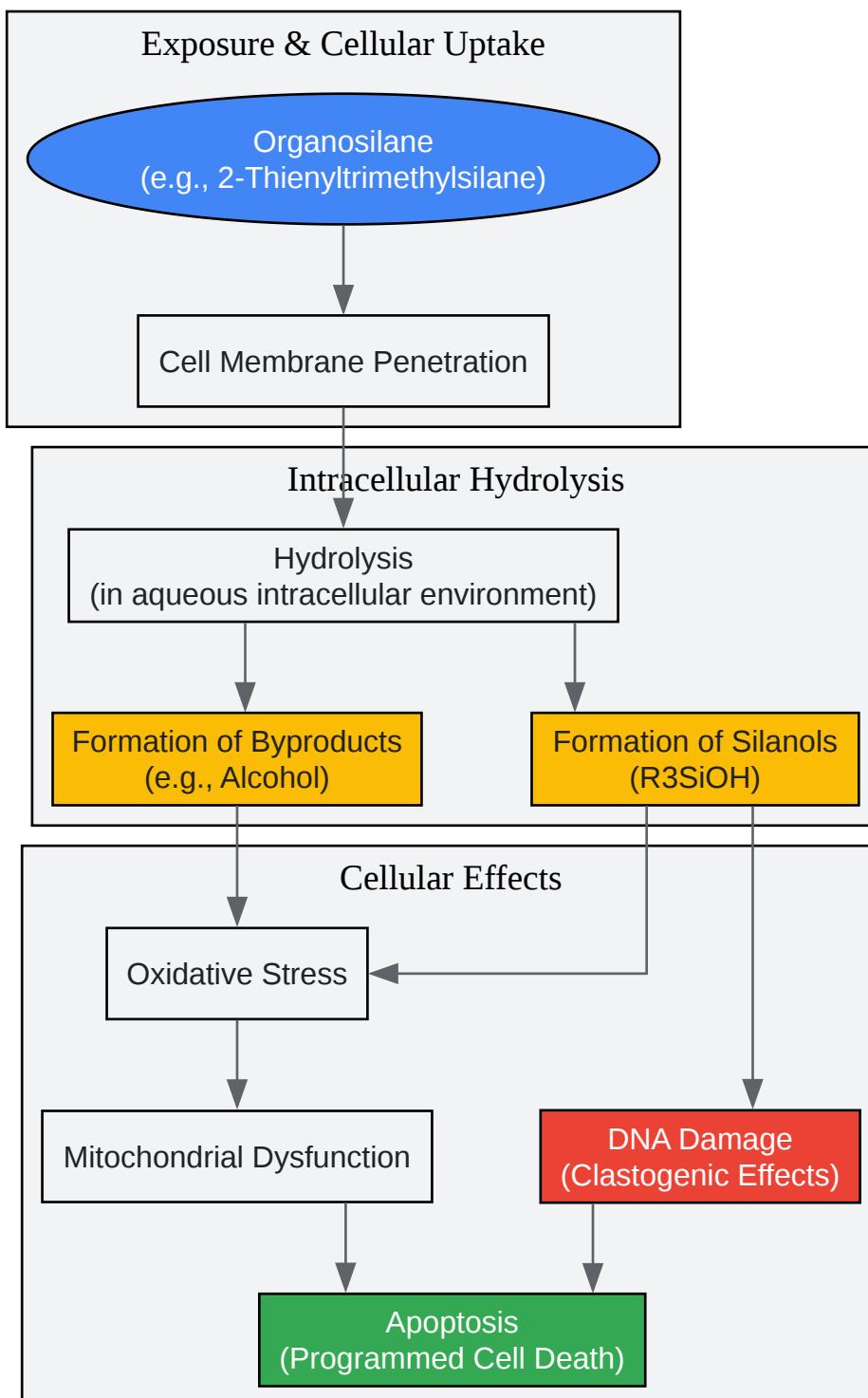
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A logical workflow for the safety assessment of an organosilane.

Potential Toxicity Mechanisms of Organosilanes

While a specific signaling pathway for **2-Thienyltrimethylsilane** toxicity has not been elucidated, the general toxicity of some organosilanes can be attributed to several mechanisms. One primary mechanism is hydrolysis, where the organosilane reacts with water to form silanols and the corresponding alcohol or acid. These hydrolysis products may be responsible for the observed toxicity.

Some organosilicon compounds have shown potential for clastogenic (chromosome-damaging) activity in *in vitro* assays.^[2] This suggests a potential for interaction with genetic material, although *in vivo* studies on some of these compounds did not confirm this genotoxic potential. ^[1] The following diagram illustrates a generalized potential mechanism for organosilane-induced cytotoxicity.

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A generalized pathway for potential organosilane-induced cytotoxicity.

Conclusion

2-Thienyltrimethylsilane is a flammable liquid that can cause serious eye irritation. Safe handling practices, including the use of appropriate engineering controls and personal protective equipment, are essential to minimize exposure and associated risks. A thorough safety assessment, following a tiered approach that prioritizes in vitro methods, is recommended to fully characterize the toxicological profile of this and other organosilane compounds. Researchers and drug development professionals should consult the full Safety Data Sheet (SDS) and relevant literature before working with this chemical.

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References

- 1. Genotoxicity studies on selected organosilicon compounds: in vivo assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Genotoxicity studies on selected organosilicon compounds: in vitro assays - PubMed [pubmed.ncbi.nlm.nih.gov]
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